

# Standard Operating Procedure: Centchroman Disposal

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## Compound of Interest

Compound Name: **Centchroman**

Cat. No.: **B043507**

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This document provides essential safety and logistical information for the proper disposal of **Centchroman** (Ormeloxifene) in a laboratory setting. The following procedures are based on general best practices for pharmaceutical waste management and should be adapted to comply with all institutional and local regulations.

## Pre-Disposal Safety and Handling

Before initiating disposal procedures, ensure all relevant safety protocols are in place.

- Consult Safety Data Sheet (SDS): Always review the manufacturer-specific SDS for **Centchroman**. This document contains critical information on handling, storage, and disposal.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.
- Ventilation: Handle **Centchroman** powder or solutions in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.

## Centchroman Waste Segregation and Collection

Proper segregation of waste is critical to ensure safe and compliant disposal.

- Non-Hazardous Assumption: In many jurisdictions, **Centchroman** is not classified as a hazardous pharmaceutical. However, in a laboratory context, it is best practice to manage it

as a chemical waste stream unless explicitly advised otherwise by your institution's Environmental Health and Safety (EHS) department.

- Solid Waste:
  - Collect all solid **Centchroman** waste, including expired tablets, unused powder, and residues, in a dedicated, leak-proof container made of high-density polyethylene (HDPE).
  - Label the container clearly as "**Centchroman** Waste for Disposal," including the date and any other identifiers required by your institution.
- Contaminated Labware and Debris:
  - Items such as weighing boats, contaminated gloves, and paper towels should be collected in a separate, clearly labeled waste bag or container.
  - Label this container as "**Centchroman** Contaminated Waste."
- Liquid Waste (Solutions):
  - Do not pour **Centchroman** solutions down the drain.
  - Collect all aqueous and solvent-based solutions containing **Centchroman** in a dedicated, sealed, and properly labeled waste container. The label must accurately reflect the contents, including all solvents and the approximate concentration of **Centchroman**.

## Storage and Final Disposal

- Interim Storage: Store all sealed **Centchroman** waste containers in a designated and secure chemical waste storage area until collection. This area should be separate from general lab operations.
- Disposal Vendor: Arrange for pickup and disposal through your institution's EHS-approved hazardous waste contractor. Ensure all required waste manifests and documentation are completed accurately.

## Data Presentation: Waste Management

No specific quantitative data on **Centchroman** disposal, such as environmental persistence or degradation byproducts, is readily available in public documentation. Researchers should adhere to the qualitative guidelines provided by their institution's EHS department.

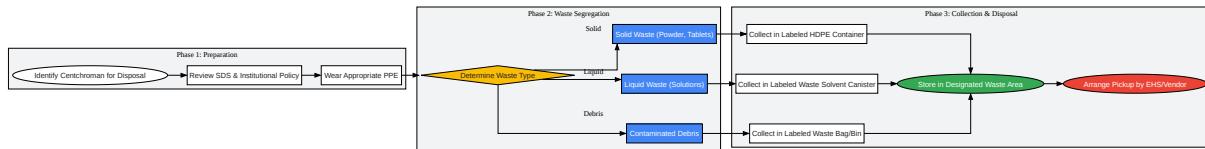
Waste Type	Container Type	Labeling Requirement	Disposal Pathway
Solid Centchroman	Sealed HDPE Container	"Centchroman Waste for Disposal" + Date	EHS-Approved Chemical Waste Vendor
Contaminated Labware/Debris	Lined, Sealed Waste Container/Bag	"Centchroman Contaminated Waste" + Date	EHS-Approved Chemical Waste Vendor
Liquid Centchroman Solutions	Sealed, Compatible Solvent Canister	"Waste: [Solvent] with Centchroman" + Date	EHS-Approved Chemical Waste Vendor

## Experimental Protocols

No standardized experimental protocols for the neutralization or degradation of **Centchroman** for disposal purposes are currently published. The recommended procedure is collection and subsequent incineration by a licensed waste management facility.

## Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **Centchroman** in a research environment.



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Caption: Workflow for the safe disposal of **Centchroman** waste in a laboratory setting.

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